

Health and Safety Considerations for 4-Methyl-2-nitrophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-2-nitrophenol

Cat. No.: B089549

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **4-Methyl-2-nitrophenol** (CAS No. 119-33-5), also known as 2-nitro-p-cresol. The information is intended to support safe handling, risk assessment, and the implementation of appropriate safety protocols in a laboratory and drug development setting.

Chemical and Physical Properties

4-Methyl-2-nitrophenol is a yellow to brownish crystalline powder.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₇ H ₇ NO ₃	[2][3]
Molecular Weight	153.14 g/mol	[2][4]
Appearance	Yellow to brownish colored crystalline powder	[1]
Melting Point	32-35 °C	[2][5]
Boiling Point	125 °C at 22 mmHg	[5]
Flash Point	108 °C (226.4 °F) - closed cup	[1][4][5]
Density	1.24 g/mL at 25 °C	[5]
Solubility	Slightly soluble in water. Soluble in polar organic solvents like ethanol and methanol.	[3][6]
Vapor Pressure	0.000632 mmHg	[2]

Hazard Identification and Classification

4-Methyl-2-nitrophenol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[5]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[5]

Toxicological Information

The toxicological properties of **4-Methyl-2-nitrophenol** have not been exhaustively investigated, but available data indicate that it is harmful.[1] It is irritating to the eyes, respiratory system, and skin.[1]

Toxicity Endpoint	Species	Route	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	Rat	Oral	3360 mg/kg	[3]

Potential Health Effects:[1]

- Inhalation: May cause respiratory tract irritation.[2]
- Skin Contact: Causes skin irritation.[2] Harmful if absorbed through the skin.[2]
- Eye Contact: Causes serious eye irritation.[2]
- Ingestion: Toxic by ingestion.[3][7]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for the reliable assessment of chemical safety. The following are summaries of key experimental methodologies relevant to the hazards of **4-Methyl-2-nitrophenol**.

Acute Oral Toxicity - OECD Test Guideline 401

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- Test Animals: Typically rats, with at least 5 animals of the same sex per dose level.[8]
- Procedure: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[8] Animals are fasted before administration.[8]
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[8] The time of onset, duration, and reversibility of toxic signs are recorded.
- Endpoint: The LD₅₀ value is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.[8]

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This method assesses the potential of a substance to cause skin irritation or corrosion.

- Test Animals: Albino rabbits are the preferred species.
- Procedure: A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²) and covered with a gauze patch.[2] The exposure period is typically 4 hours.[2] Untreated skin serves as a control.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal and daily thereafter for up to 14 days.[2]
- Scoring: The severity of skin reactions is scored, and the substance is classified based on the nature, severity, and reversibility of the lesions.[2]

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- Test Animals: Albino rabbits are typically used.
- Procedure: A single dose of the test substance (e.g., 0.1 mL of liquid or not more than 0.1 g of a solid) is applied into the conjunctival sac of one eye of the animal.[\[6\]](#) The other eye remains untreated and serves as a control.[\[6\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.[\[6\]](#)
- Scoring: Lesions are scored, and the substance is classified based on the severity and reversibility of the ocular responses.[\[6\]](#)

Bacterial Reverse Mutation Test (Ames Test) - OECD Test Guideline 471

This in vitro test is used to assess the mutagenic potential of a chemical.

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that carry mutations in genes involved in histidine or tryptophan synthesis, respectively.
- Procedure: The bacterial tester strains are exposed to the test substance with and without an exogenous metabolic activation system (S9 mix).[\[9\]](#) In the plate incorporation method, the bacteria, test substance, and S9 mix (if used) are mixed with molten top agar and poured onto minimal glucose agar plates.[\[9\]](#)
- Endpoint: The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted after 48-72 hours of incubation.[\[9\]](#) A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.[\[9\]](#)

In Vitro Mammalian Cell Micronucleus Test - OECD Test Guideline 487

This genotoxicity test detects damage to chromosomes or the mitotic apparatus.

- Test System: Mammalian cell cultures (e.g., human lymphocytes, CHO, V79, or TK6 cells).[\[10\]](#)

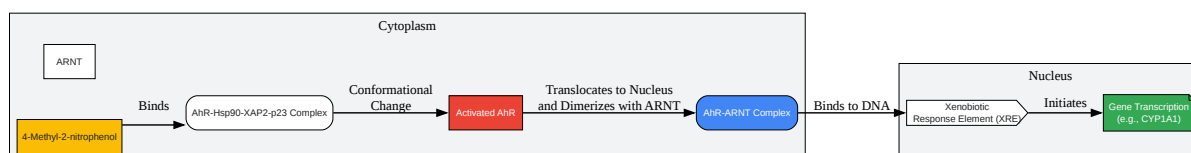
- Procedure: Cells are exposed to the test substance with and without metabolic activation. [11] A cytokinesis-blocking agent (e.g., cytochalasin B) is often added to identify cells that have completed one cell division.
- Endpoint: After treatment, cells are harvested and stained. The frequency of micronuclei (small, extranuclear bodies containing chromosome fragments or whole chromosomes) is determined in interphase cells. An increase in the frequency of micronucleated cells indicates that the substance is genotoxic.[10][11]

Potential Signaling Pathways and Mechanisms of Action

While the specific molecular mechanisms of **4-Methyl-2-nitrophenol** toxicity are not fully elucidated, research on related nitrophenols suggests potential pathways of interaction.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Studies on 4-nitrophenol have indicated that it can alter the Aryl Hydrocarbon Receptor (AhR) signaling pathway in the liver of rats. The AhR is a ligand-activated transcription factor involved in regulating the expression of genes related to xenobiotic metabolism.

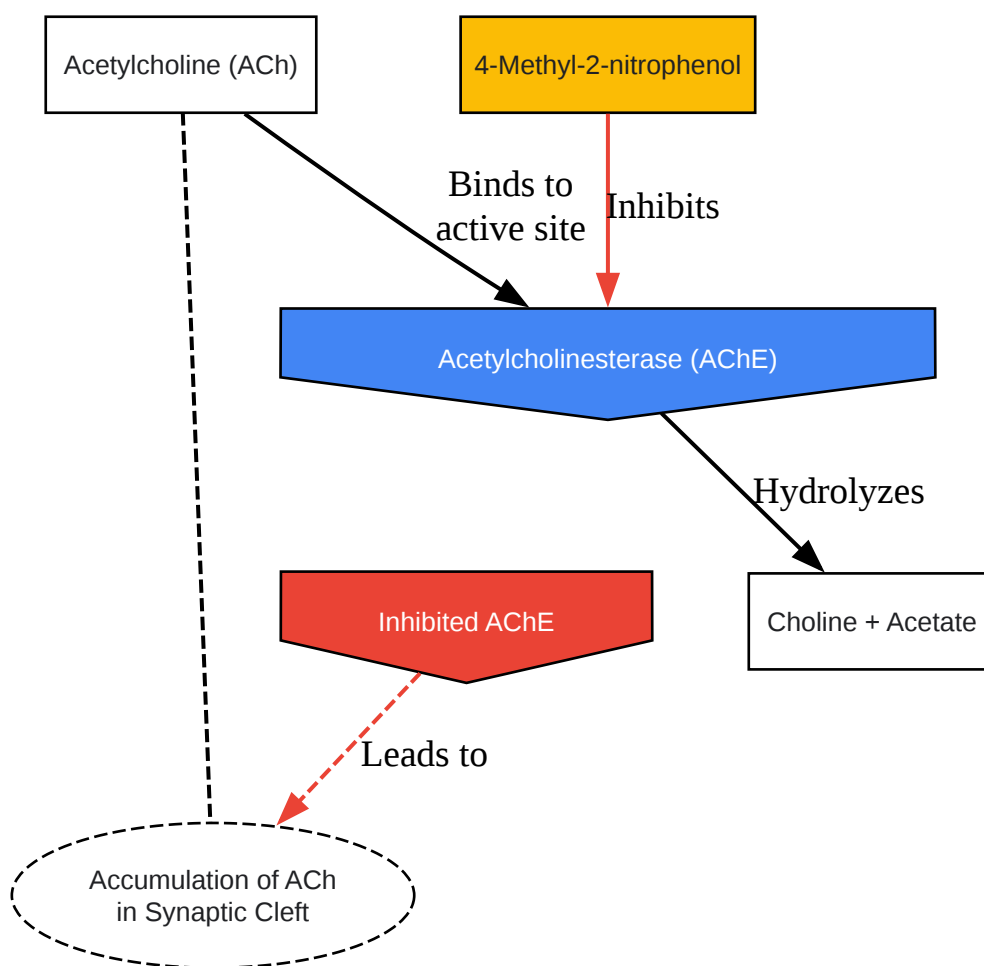


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Caption: Generalized Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Acetylcholinesterase Inhibition

4-Methyl-2-nitrophenol has been demonstrated to inhibit the activity of acetylcholinesterase in Sprague Dawley rats.[3] Acetylcholinesterase is a critical enzyme that breaks down the neurotransmitter acetylcholine in the nervous system. Inhibition of this enzyme leads to an accumulation of acetylcholine, which can result in overstimulation of nerves and muscles.



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Caption: Mechanism of acetylcholinesterase (AChE) inhibition.

Safe Handling and Emergency Procedures Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood.[12]
- Ensure eyewash stations and safety showers are readily accessible.[12]

Personal Protective Equipment (PPE)[5]

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear compatible chemical-resistant gloves and protective clothing to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][12]
- Keep away from incompatible materials such as acid anhydrides, acid chlorides, and oxidizing agents.[12]

First Aid Measures[1]

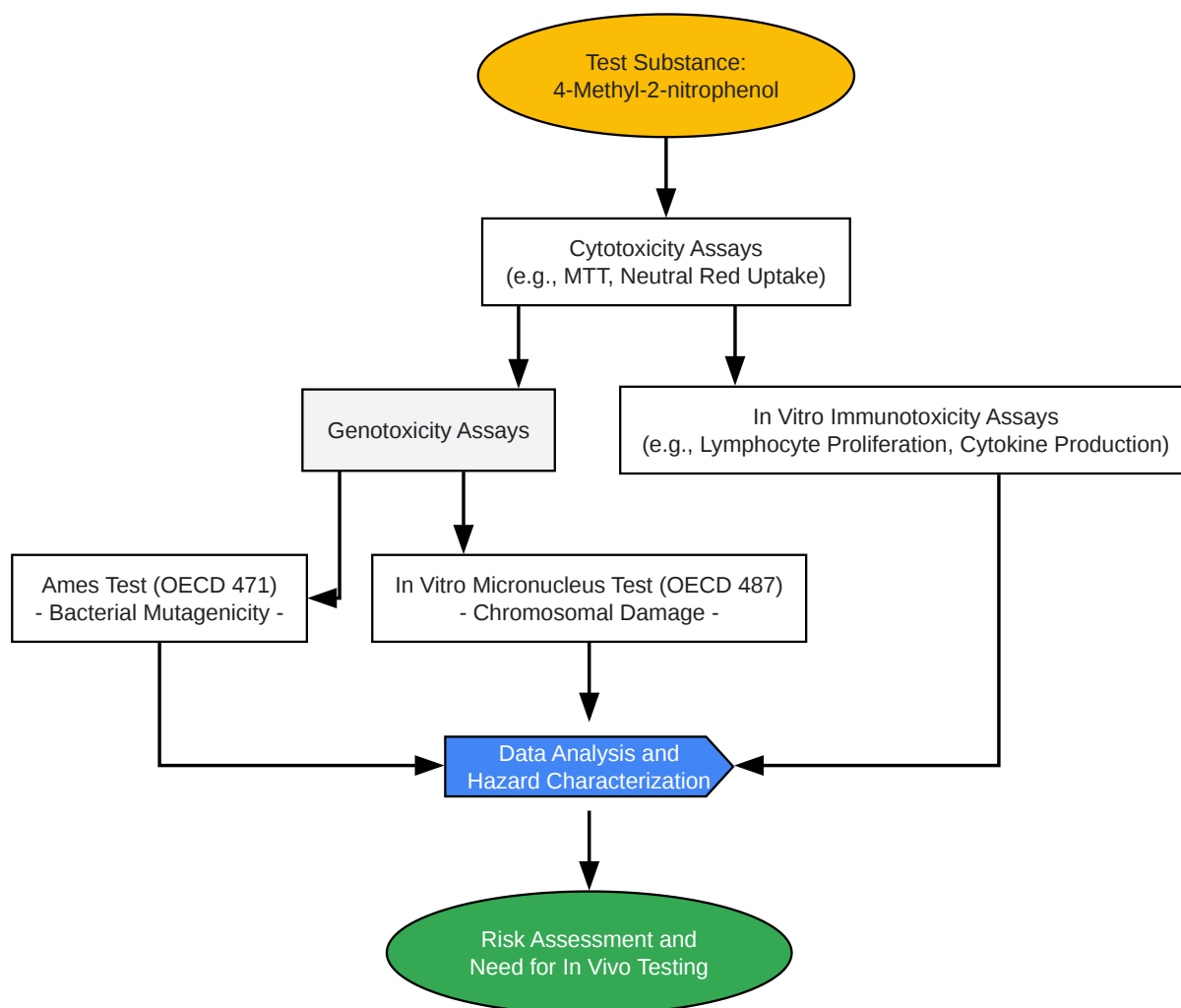
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention immediately.

Spill and Disposal

- Spills: Sweep up the material, then place it into a suitable, closed container for disposal. Avoid generating dust.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Logical Workflow for In Vitro Toxicity Assessment

A tiered approach is often employed to assess the potential toxicity of a chemical, starting with in vitro assays to minimize animal testing.



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Caption: A logical workflow for in vitro toxicity assessment.

This guide is intended to provide essential health and safety information for **4-Methyl-2-nitrophenol**. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) and relevant institutional safety protocols before handling this chemical.

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References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 3. 4-Methyl-2-nitrophenol | 119-33-5 | FM15721 | Biosynth [[biosynth.com](https://www.biosynth.com)]
- 4. [atsdr.cdc.gov](https://www.atsdr.cdc.gov) [[atsdr.cdc.gov](https://www.atsdr.cdc.gov)]
- 5. [nucro-technics.com](https://www.nucro-technics.com) [[nucro-technics.com](https://www.nucro-technics.com)]
- 6. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. [xenometrix.ch](https://www.xenometrix.ch) [[xenometrix.ch](https://www.xenometrix.ch)]
- 10. [creative-bioarray.com](https://www.creative-bioarray.com) [[creative-bioarray.com](https://www.creative-bioarray.com)]
- 11. [x-cellr8.com](https://www.x-cellr8.com) [[x-cellr8.com](https://www.x-cellr8.com)]
- 12. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- To cite this document: BenchChem. [Health and Safety Considerations for 4-Methyl-2-nitrophenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089549#health-and-safety-considerations-for-4-methyl-2-nitrophenol>]

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